Computational Characterization of (1-Ethynylcyclopropyl)methanamine

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Compound of Interest

Compound Name:	*(1-Ethynylcyclopropyl)methanamine*
CAS No.:	*933706-06-0*
Cat. No.:	*B1480501*

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A Technical Guide to Electronic Structure and Reactivity Profiling

Executive Summary

This guide outlines the computational protocol for characterizing **(1-Ethynylcyclopropyl)methanamine**, a bifunctional molecular scaffold combining a rigid cyclopropane core, a reactive ethynyl "click" handle, and a primary amine. This structure is of significant interest in Fragment-Based Drug Discovery (FBDD) due to its defined vector geometry and potential for covalent inhibition (via the ethynyl group) or use as a rigid linker.

The following protocols prioritize

B97X-D and M06-2X functionals to account for dispersion interactions critical in small strained rings, alongside SMD solvation models for accurate pKa prediction.

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Part 1: Conformational Landscape & Geometry Optimization

The cyclopropane ring imposes severe structural constraints, acting as a rigid spacer. However, the methanamine arm (

) possesses rotational freedom that determines the spatial orientation of the pharmacophore.

1.1 Mechanistic Insight: The Bisected vs. Perpendicular Preference

In cyclopropyl systems, substituents often prefer a "bisected" conformation where the

-acceptor (or

-donor) aligns with the cyclopropane Walsh orbitals. For **(1-Ethynylcyclopropyl)methanamine**, the interplay between the ethynyl group (linear, cylindrically symmetric

-system) and the amine arm requires rigorous sampling.

1.2 Computational Workflow (DOT Visualization)



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Figure 1: Step-by-step workflow for determining the global minimum energy structure.

1.3 Detailed Protocol

- Conformational Search: Use the MMFF94 force field to scan the

  dihedral angle.

- Geometry Optimization:

  - Functional:

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B97X-D (includes dispersion corrections necessary for accurate ring strain modeling).

- Basis Set: def2-TZVP (Triple-

  quality minimizes basis set superposition error).

- Solvation: Gas phase for strain energy; SMD (Water) for pKa.

- Validation: Ensure no imaginary frequencies. A single imaginary frequency indicates a transition state, not a stable minimum.

Part 2: Electronic Properties & pKa Prediction

The basicity of the primary amine is modulated by the inductive electron-withdrawing effect (-I) of the ethynyl group and the s-character of the cyclopropane ring carbons.

2.1 The Challenge of Cyclopropylamines

Cyclopropyl carbons have high s-character (

-like). This typically lowers the pKa of attached amines compared to acyclic analogs. The ethynyl group further reduces electron density on the nitrogen, potentially lowering pKa below typical primary amine levels (

).

2.2 Recommended Protocol: Isodesmic Reaction Scheme

Direct calculation of

often yields errors

pKa units. The isodesmic approach cancels systematic errors by comparing the target to a known reference.[1]

Reaction:

Reference Compound: Cyclopropylmethanamine (Experimental pKa

9.1).

Step-by-Step Calculation:

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- Optimize all four species (Target cation, Target neutral, Ref neutral, Ref cation) at M06-2X/6-31+G(d,p) with SMD(Water).
- Calculate Free Energy Change (

  ):
- Derive pKa:

  (At 298K,

  kcal/mol).

Part 3: Reactivity & Ring Strain Energy (RSE)

The combination of an ethynyl group and a cyclopropane ring creates a high-energy scaffold. Quantifying Ring Strain Energy (RSE) is critical to predict metabolic stability (e.g., ring opening via CYP450).

3.1 Homodesmotic Reaction for RSE

To isolate the strain of the 1,1-disubstituted ring, use a homodesmotic reaction that conserves bond types and hybridization but breaks the ring.

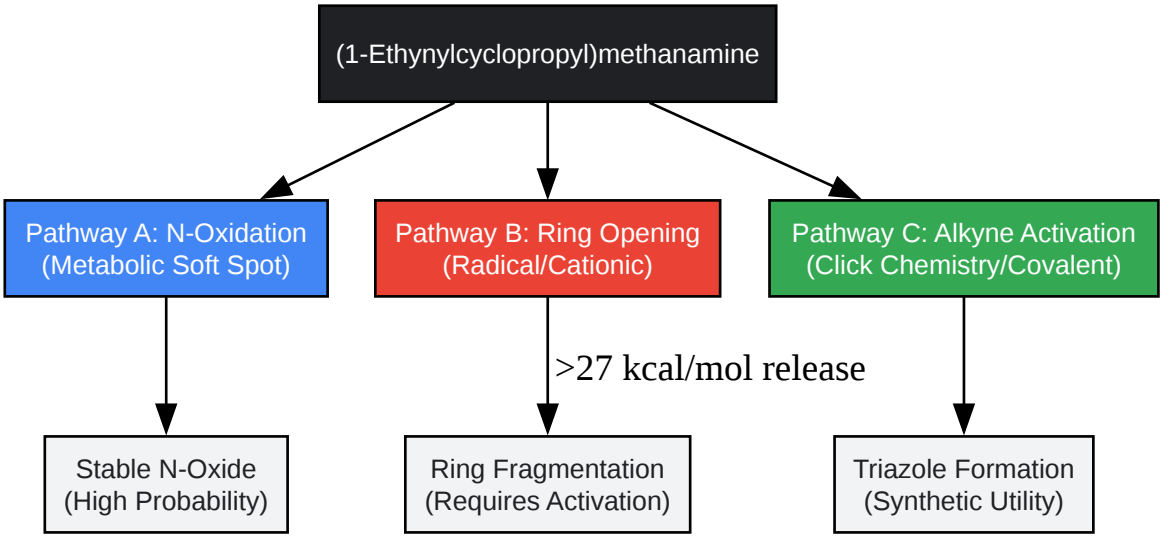
Equation:

(Note: Balance carbons and hydrogens carefully to match the specific fragmentation).

Refined Homodesmotic Equation (Better Error Cancellation):

3.2 Reactivity Logic Diagram

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Figure 2: Predicted reactivity and metabolic liabilities based on electronic structure.

Part 4: Data Summary & Recommendations

4.1 Recommended Level of Theory Table

Property	Method	Basis Set	Solvation	Accuracy Target
Geometry	B97X-D	def2-TZVP	Gas	Bond lengths
pKa	M06-2X	6-31+G(d,p)	SMD (Water)	log units
Ring Strain	DLPNO-CCSD(T)	cc-pVTZ	Gas	kcal/mol
UV/Vis	TD-DFT (CAM-B3LYP)	6-311++G(d,p)	PCM	nm

4.2 Key Structural Insights for Drug Design

- Vector Geometry: The angle between the ethynyl vector and the amine nitrogen lone pair is fixed by the ring. This provides a rigid "L-shaped" or "V-shaped" connector, distinct from flexible alkyl linkers.

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- Metabolic Stability: The quaternary carbon (C1) blocks

  -oxidation of the amine, potentially improving half-life compared to standard alkyl amines. However, the ethynyl group is a potential suicide substrate for CYP450 enzymes.

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